

# Essential Safety and Operational Guide for 1,4-Dibromo-2,5-dimethylbenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Dibromo-2,5-dimethylbenzene

Cat. No.: B047692

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,4-Dibromo-2,5-dimethylbenzene**. Adherence to these protocols is critical for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **1,4-Dibromo-2,5-dimethylbenzene**
- Synonyms: 2,5-Dibromo-p-xylene
- CAS Number: 1074-24-4
- Molecular Formula:  $C_8H_8Br_2$

## Hazard Identification and Classification

**1,4-Dibromo-2,5-dimethylbenzene** is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2)[1]
- Specific Target Organ Toxicity (Single Exposure) - Respiratory Tract Irritation (Category 3)[1]

- Hazardous to the aquatic environment, long-term hazard (Category 2)<sup>[1]</sup>

## Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **1,4-Dibromo-2,5-dimethylbenzene**.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical splash goggles. <sup>[2][3]</sup>	Protects against dust particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Always inspect gloves for integrity before use and practice proper glove removal technique. <sup>[2]</sup>	Prevents skin contact and irritation.
Body Protection	A standard laboratory coat or impervious clothing. <sup>[3][4]</sup>	Protects against incidental contact with skin.
Respiratory Protection	Work should be conducted in a well-ventilated area, such as a chemical fume hood. <sup>[2][4]</sup> If ventilation is inadequate, a NIOSH-approved N95 dust mask or suitable respirator should be used.	Minimizes the inhalation of dust and potential respiratory irritation.

## Operational and Disposal Plans

A systematic approach to handling and disposing of **1,4-Dibromo-2,5-dimethylbenzene** is crucial for safety and environmental protection.

Step-by-Step Handling Protocol:

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before beginning any work.
- Ensure a chemical fume hood is operational and accessible.
- Don all required personal protective equipment.[2]
- Handling:
  - Conduct all weighing and experimental procedures within a certified chemical fume hood to avoid dust generation and inhalation.[2][3]
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[3]
  - Do not eat, drink, or smoke in the work area.[2]
  - Keep the container tightly sealed when not in use.[2]
- Decontamination and Cleanup:
  - For minor spills, clean up immediately using dry procedures to avoid generating dust.[2]
  - Use a vacuum cleaner with a HEPA filter or carefully sweep up the spilled material and place it in a labeled, sealed container for disposal.[2]
  - Decontaminate all glassware and surfaces that have come into contact with the chemical.
  - After handling, wash hands and any exposed skin thoroughly with soap and water.[2]

#### Waste Disposal Plan:

- Segregation: All waste containing **1,4-Dibromo-2,5-dimethylbenzene** must be segregated as halogenated organic waste.
- Labeling: Waste containers must be clearly labeled with the chemical name and associated hazards.
- Storage: Store waste in a designated, well-ventilated, and secure area away from incompatible materials.[3]

- Disposal: Dispose of the chemical waste through an authorized hazardous waste collection service in accordance with local, state, and federal regulations.[2][3] Do not dispose of it down the drain or in regular trash.[3]

## Emergency Procedures

### In Case of Exposure:

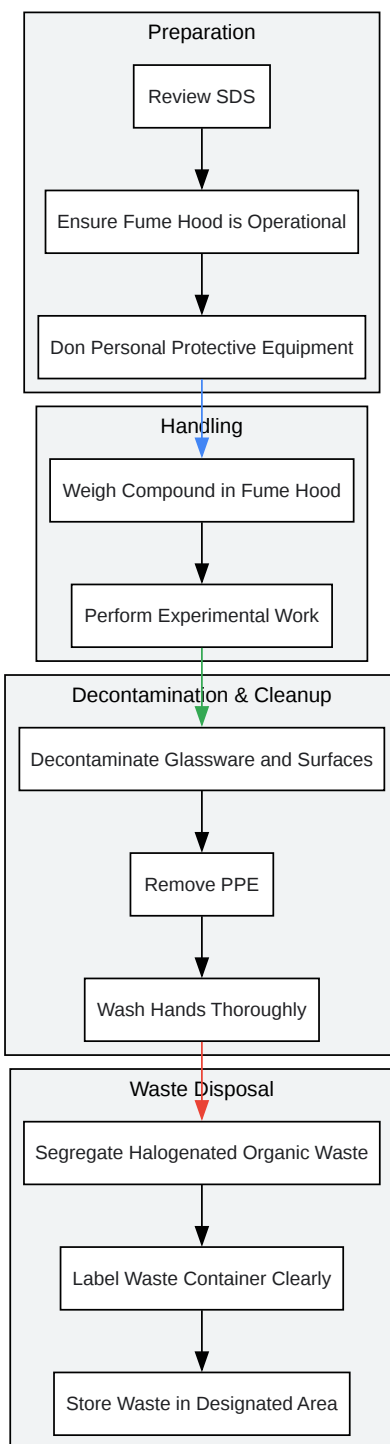
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[2]
- Skin Contact: Immediately flush skin with plenty of water and soap.[2] Remove contaminated clothing and shoes. Seek medical attention if irritation occurs.[2]
- Inhalation: Remove the individual to fresh air.[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Immediately give a glass of water.[3] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### In Case of a Spill:

- Minor Spill: For small spills, wear appropriate PPE, and clean up using dry methods to avoid creating dust.[2] Place the spilled material into a sealed container for disposal.[2]
- Major Spill: For large spills, evacuate the area and alert the appropriate emergency response team.[2] Control personal contact with the substance by using protective equipment.[2] Prevent the spillage from entering drains or waterways.[2]

## Experimental Workflow Diagram

## Workflow for Safe Handling of 1,4-Dibromo-2,5-dimethylbenzene



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Caption: A step-by-step workflow for the safe handling of **1,4-Dibromo-2,5-dimethylbenzene**.

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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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